

Application Notes and Protocols for Solid-Phase Extraction of 3-keto Petromyzonol

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Compound of Interest

Compound Name: 3-keto Petromyzonol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-keto Petromyzonol, and its more commonly analyzed sulfated conjugate, **3-keto petromyzonol** sulfate (3kPZS), are critical pheromonal components in the life cycle of the sea lamprey (*Petromyzon marinus*)[1][2]. As a potent chemoattractant released by spermiating males, 3kPZS plays a crucial role in attracting ovulating females to nesting sites, making it a key target for population control strategies of this invasive species[3][4]. Accurate quantification of 3kPZS in environmental water samples is essential for monitoring sea lamprey populations and for the development of pheromone-based management techniques.

Solid-phase extraction (SPE) is a robust and efficient technique for the pre-concentration and purification of 3kPZS from complex aqueous matrices prior to analytical determination by methods such as High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)[5][6]. This document provides detailed protocols for the solid-phase extraction of **3-keto Petromyzonol**, tailored for research and drug development applications.

Chemical Properties of 3-keto Petromyzonol

Property	Value
Molecular Formula	C24H40O4
Molecular Weight	392.57 g/mol
Chemical Structure	A bile acid derivative with a ketone group.
3-keto Petromyzonol Sulfate (3kPZS) Sodium Salt	
Molecular Formula	C24H39NaO7S
Molecular Weight	494.62 g/mol

Quantitative Data Summary

The following table summarizes the quantitative data for the solid-phase extraction and analysis of **3-keto Petromyzonol** sulfate (3kPZS).

Parameter	Value	Analytical Method	SPE Cartridge Type	Reference
Recovery Rate	Up to 90%	UPLC-MS/MS	Cation-exchange and reversed-phase mixed-mode	[5]
Limit of Detection (LOD)	< 0.1 ng/L (210 fM)	UPLC-MS/MS	Cation-exchange and reversed-phase mixed-mode	[5]
Limit of Quantification (LOQ)	Not explicitly stated, but method validated for concentrations between 2 and 120 ng/L	UPLC-MS/MS	Not specified	[7]
Linearity Range (HPLC-UV after derivatization)	100 ppb to 100 ppm	HPLC-UV	Not applicable	[5][7]
Intra-day Coefficient of Variation (%RSD)	0.3 - 11.6%	UPLC-MS/MS	Cation-exchange and reversed-phase mixed-mode	[5]
Inter-day Coefficient of Variation (%RSD)	4.8 - 9.8%	UPLC-MS/MS	Cation-exchange and reversed-phase mixed-mode	[5]

Experimental Protocols

Two primary types of SPE cartridges have been shown to be effective for the extraction of 3kPZS and structurally similar compounds: mixed-mode (cation-exchange and reversed-phase)

and standard reversed-phase (e.g., C18).

Protocol 1: Rapid Field-Based SPE using Mixed-Mode Cartridge

This protocol is adapted from a method developed for the rapid extraction of 3kPZS from river water, demonstrating high recovery and sensitivity[5][6].

Materials:

- Mixed-mode solid-phase extraction cartridges (Cation-exchange and Reversed-Phase)
- Methanol (HPLC grade)
- Deionized water
- Elution solvent (e.g., Methanol or Acetonitrile with or without modifier)
- Sample collection bottles (100 mL)
- SPE vacuum manifold

Methodology:

- Cartridge Conditioning:
 - Pass 5 mL of methanol through the mixed-mode SPE cartridge.
 - Ensure the sorbent bed does not go dry.
- Cartridge Equilibration:
 - Pass 5 mL of deionized water through the cartridge.
 - Maintain the sorbent bed in a wetted state.
- Sample Loading:
 - Collect 100 mL of the water sample.

- If using an internal standard, spike the sample with deuterated 3kPZS.
- Pass the entire sample through the conditioned and equilibrated SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove any unbound, interfering compounds.
- Elution:
 - Elute the retained 3kPZS from the cartridge with 5 mL of the elution solvent (e.g., methanol).
 - Collect the eluate in a clean collection tube.
- Sample Post-Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for the intended analytical method (e.g., 100 μ L of 50% methanol for UPLC-MS/MS).

Protocol 2: General Purpose SPE using C18 Cartridge

This protocol is a general-purpose method based on standard procedures for extracting steroids and bile acids from aqueous samples using a C18 reversed-phase cartridge[8][9][10].

Materials:

- C18 solid-phase extraction cartridges (e.g., 500 mg, 6 mL)
- Methanol (HPLC grade)
- Deionized water
- Aqueous acid (e.g., 0.1% trifluoroacetic acid or formic acid in water)

- Wash solvent (e.g., 5% methanol in water)
- Elution solvent (e.g., 90:10 methanol:water or acetonitrile)
- Sample collection containers
- SPE vacuum manifold

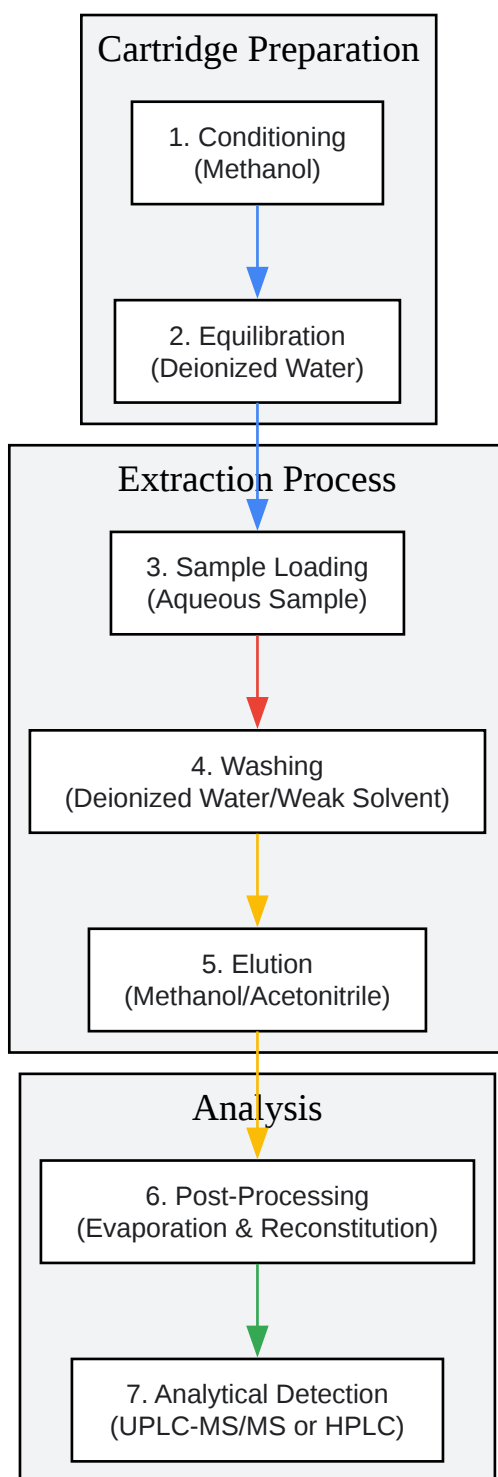
Methodology:

- Cartridge Conditioning:
 - Pass 10 mL of methanol through the C18 cartridge.
- Cartridge Equilibration:
 - Pass 10 mL of deionized water through the cartridge.
 - Follow with 5 mL of the aqueous acid solution.
- Sample Loading:
 - Adjust the pH of the water sample to <3 with an appropriate acid if necessary to enhance retention of the sulfated form.
 - Load the sample onto the cartridge at a steady, slow flow rate (1-2 drops per second).
- Washing:
 - Pass 5-10 mL of the wash solvent through the cartridge to remove polar impurities.
- Elution:
 - Elute the **3-keto Petromyzonol** with 5-10 mL of the elution solvent.
 - Collect the eluate.
- Sample Post-Processing:

- Dry the eluate under nitrogen.
- Reconstitute in a solvent compatible with the subsequent analytical technique.

Visualizations

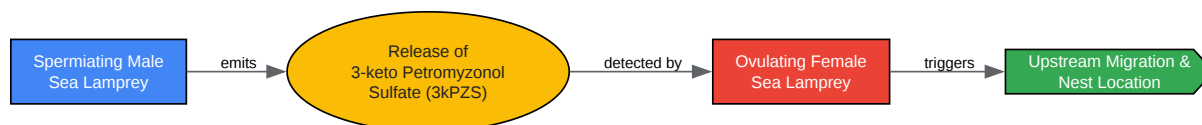
Experimental Workflow for Solid-Phase Extraction of 3-keto Petromyzonol



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Caption: Workflow for the solid-phase extraction of **3-keto Petromyzonol**.

Signaling Pathway of 3-keto Petromyzonol in Sea Lamprey



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Caption: Role of **3-keto Petromyzonol** sulfate in sea lamprey reproduction.

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